

Technical Guide: 2-Chloro-6-methyl-3-nitrophenol (CAS 39183-20-5)

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Compound of Interest

Compound Name: 2-Methyl-5-Nitro-6-Chlorophenol

CAS No.: 39183-20-5

Cat. No.: B1320782

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the chemical compound with CAS number 39183-20-5, identified as 2-Chloro-6-methyl-3-nitrophenol. This document consolidates available data on its chemical properties, synthesis, and safety. While primarily documented as a chemical intermediate, this guide aims to serve as a foundational resource for its potential applications in research and development.

Chemical Identification and Properties

2-Chloro-6-methyl-3-nitrophenol is an organic compound featuring a phenol ring substituted with chloro, methyl, and nitro groups.^[1]

Chemical Structure and Identifiers

Identifier	Value
CAS Number	39183-20-5
IUPAC Name	2-chloro-6-methyl-3-nitrophenol[2]
Synonyms	2-Methyl-5-nitro-6-chloro phenol, 6-Chloro-5-nitro-o-cresol, Phenol, 2-chloro-6-methyl-3-nitro-[1]
Molecular Formula	C ₇ H ₆ ClNO ₃ [3]
Molecular Weight	187.58 g/mol [3]
InChI Key	FYPOFAFXSGYVLK-UHFFFAOYSA-N[2]
SMILES	CC1=C(C(=C(C=C1)N(=O)[O-])Cl)O[2]

Physicochemical Properties

Property	Value
Physical Form	Solid[1]
Color	Yellow to brown[1]
Melting Point	70-73 °C
Boiling Point	306.0 ± 42.0 °C at 760 mmHg
Density	1.5 ± 0.1 g/cm ³
Flash Point	138.8 ± 27.9 °C
LogP	2.73
Solubility	Limited solubility in water; soluble in various organic solvents.[1]

Synthesis

2-Chloro-6-methyl-3-nitrophenol is primarily used as an intermediate in organic synthesis.[1] Its reactivity is enhanced by the presence of the nitro group, making it a versatile building block for

the synthesis of dyes, pharmaceuticals, and agrochemicals.^[1]

A documented synthetic route involves the chlorination of 2-methyl-5-nitrophenol.

Biological Activity and Mechanism of Action

As of the latest literature review, there is no specific information available detailing the biological activity, mechanism of action, or involvement in signaling pathways of 2-Chloro-6-methyl-3-nitrophenol in the context of drug discovery or development. Its primary documented role is that of a chemical intermediate.

Experimental Protocols

Detailed experimental protocols for the biological evaluation of 2-Chloro-6-methyl-3-nitrophenol are not available in the public domain. However, for researchers interested in evaluating the potential enzymatic interactions of nitrophenol compounds, a generic colorimetric assay protocol for phosphatase activity is provided below as an example. This is a general method and would require optimization for the specific enzyme and compound of interest.

Example Protocol: Generic Phosphatase Activity Assay using a Nitrophenyl Substrate

This protocol is based on the principle that a phosphatase enzyme hydrolyzes a colorless p-nitrophenyl phosphate (pNPP) substrate to the yellow-colored p-nitrophenol, which can be quantified spectrophotometrically.

Materials:

- Enzyme solution (e.g., acid phosphatase)
- Substrate solution: p-nitrophenyl phosphate (pNPP)
- Assay Buffer (e.g., 50 mM Tris-HCl, pH 7.5)^[4]
- Stop Solution (e.g., 0.2N NaOH)
- 2-Chloro-6-methyl-3-nitrophenol (as a potential inhibitor for screening)

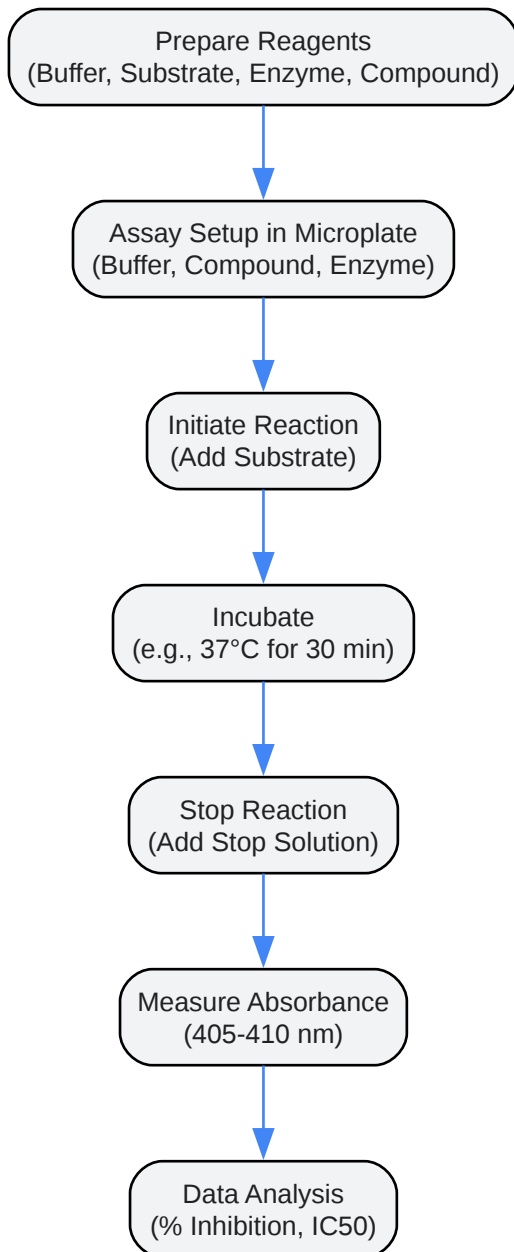
- 96-well microplate
- Microplate reader

Procedure:

- Prepare Reagents:
 - Prepare the Assay Buffer and dissolve the pNPP substrate in it to a desired concentration.
 - Prepare a stock solution of the enzyme in the Assay Buffer.
 - Prepare a stock solution of 2-Chloro-6-methyl-3-nitrophenol in a suitable solvent (e.g., DMSO).
 - Prepare the Stop Solution.
- Assay Setup:
 - To the wells of a 96-well microplate, add the Assay Buffer.
 - Add the desired concentration of 2-Chloro-6-methyl-3-nitrophenol (or other test compounds). Include a control with no inhibitor.
 - Add the enzyme solution to all wells except for the blank.
 - Pre-incubate the plate at the desired temperature (e.g., 37°C) for a short period.
- Initiate Reaction:
 - Add the pNPP substrate solution to all wells to start the reaction.
- Incubation:
 - Incubate the plate at the reaction temperature for a specific time (e.g., 30 minutes).
- Stop Reaction:

- Add the Stop Solution to all wells to terminate the enzymatic reaction. The stop solution also develops the color of the p-nitrophenol product.
- Measurement:
 - Read the absorbance of the wells at a wavelength of 405-410 nm using a microplate reader.^[5]
- Data Analysis:
 - Subtract the absorbance of the blank from all other readings.
 - Calculate the percentage of enzyme inhibition for each concentration of 2-Chloro-6-methyl-3-nitrophenol compared to the control.
 - If applicable, plot the percent inhibition against the log of the inhibitor concentration to determine the IC₅₀ value.

Generic Enzymatic Assay Workflow



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